

# Simonsinol: A Technical Overview of a Novel Lignan

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## Compound of Interest

Compound Name: *Simonsinol*

Cat. No.: *B182578*

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## Abstract

**Simonsinol** is a lignan, a class of natural products known for their diverse biological activities. Isolated from the bark of *Illicium simonsii*, this compound is also available as a synthetic derivative for research purposes.<sup>[1][2]</sup> While its precise biological functions and mechanisms of action are still under investigation, its structural classification as a lignan suggests potential applications in pharmacological research, particularly in the exploration of cellular signaling pathways.<sup>[1][3]</sup> This document provides a comprehensive overview of the currently available technical information on **Simonsinol**, including its chemical structure and basic properties. However, it is important to note that detailed experimental data, including quantitative biological activity and comprehensive physicochemical properties, are not yet publicly available in the scientific literature.

## Chemical Structure and Properties

**Simonsinol** is characterized by a core structure typical of lignans, featuring multiple phenylpropanoid units. Its chemical identity has been established through its unique CAS number and spectroscopic data.

## Chemical Identifiers

Identifier	Value	Source
CAS Number	155709-40-3	[1][4][5]
Molecular Formula	C <sub>27</sub> H <sub>26</sub> O <sub>3</sub>	[1][4][6]
Molecular Weight	398.5 g/mol	[1][4][6]
SMILES	<chem>C=CCC1=CC(=C(C=C1)O)C2=CC(=CC(=C2O)C3=CC(=C(C=C3)O)CC=C)CC=C</chem>	[1]

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Simonsinol**, such as melting point, boiling point, and solubility in various solvents, are not extensively reported in publicly accessible literature. Commercial suppliers indicate that the compound is a powder and recommend storage at 2-8°C in a refrigerator.[4]

## Biological Activity and Mechanism of Action

The biological activity of **Simonsinol** is an emerging area of research. As a lignan, it is anticipated to possess bioactive properties.[1][3] One supplier suggests that **Simonsinol** is designed to mimic certain natural biological processes and can modulate specific signaling pathways, making it a tool for studying cellular dynamics.[1] It is proposed that its mode of action involves interactions with cellular receptors, leading to either activation or inhibition of these pathways.[1] However, specific details regarding the signaling pathways affected, the nature of its interaction with receptors, and its pharmacological effects remain to be elucidated through dedicated experimental studies.

### Quantitative Data Summary

Parameter	Value	Conditions	Source
IC <sub>50</sub>	Not Available		
Binding Affinity (K <sub>d</sub> , K <sub>i</sub> )	Not Available		
Pharmacokinetic Data	Not Available		

Absence of data in the table indicates that this information is not currently available in the public domain.

## Experimental Information

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Simonsinol** are not readily available in published scientific literature. While it is known to be a natural product isolated from *Illicium simonsii*, information regarding the specific extraction and purification methods is limited.<sup>[2][7]</sup> Some commercial sources also refer to it as a synthetic derivative, implying the existence of a synthetic route, though the specifics of this synthesis are not described.<sup>[1]</sup>

## Signaling Pathways and Experimental Workflows

Due to the limited information on the specific biological targets and mechanisms of action of **Simonsinol**, diagrams of signaling pathways, experimental workflows, or logical relationships cannot be constructed at this time. Further research is required to identify the cellular processes modulated by this compound.

## Conclusion and Future Directions

**Simonsinol** presents as a promising, yet largely uncharacterized, lignan with potential for pharmacological investigation. The currently available data provides a foundational understanding of its chemical identity. However, to fully comprehend its therapeutic potential, further in-depth research is imperative. Future studies should focus on:

- Comprehensive Physicochemical Characterization: Detailed analysis of its solubility, stability, and other physical properties.

- Elucidation of Biological Activity: Screening for its effects on various cell lines and disease models to identify its pharmacological profile.
- Mechanism of Action Studies: Identification of its molecular targets and the signaling pathways it modulates.
- Pharmacokinetic and Toxicological Profiling: In vivo studies to determine its absorption, distribution, metabolism, excretion, and safety profile.

The generation of such data will be crucial for the scientific community to unlock the full potential of **Simonsinol** in the realm of drug discovery and development.

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## References

- 1. Simonsinol | 155709-40-3 | FGA70940 | Biosynth [biosynth.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Category of chemicals: Lignans - chemBlink [chemblink.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. acebiolab.com [acebiolab.com]
- 6. chemfarms.com [chemfarms.com]
- 7. medchemexpress.com [medchemexpress.com]
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